

Personal protective equipment for handling Anthracophyllone

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Compound of Interest

Compound Name: Anthracophyllone

Cat. No.: B15595540

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Essential Safety and Handling Guide for Anthracophyllone

This guide provides immediate and essential safety and logistical information for handling **Anthracophyllone** in a laboratory setting. Given the absence of a specific Safety Data Sheet (SDS) for **Anthracophyllone**, a precautionary approach is mandatory. Researchers, scientists, and drug development professionals should treat this compound as potentially hazardous.

Chemical and Physical Properties

Anthracophyllone is a natural sesquiterpene derived from mushrooms.^{[1][2]} Its known properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₀ O ₂	^[1]
Molecular Weight	232.32 daltons	^[1]
Appearance	Deep blue pigment	^[1]
Storage Conditions	-20°C or -80°C	^[1]

Known Biological Activity and Potential Hazards

Anthracophyllone has demonstrated notable biological activities, which underscore the need for careful handling to avoid exposure. It exhibits cytotoxicity against various cancer cell lines including MCF-7, KB, NCI-H187, and Vero cells.[2] It also possesses antimicrobial properties, showing activity against *Bacillus cereus* and antimalarial effects against *Plasmodium falciparum*.[1]

Due to its cytotoxic nature, direct contact and aerosol inhalation must be strictly avoided. While specific toxicity data is unavailable, it is prudent to handle **Anthracophyllone** with the same precautions as other potent cytotoxic compounds.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure. The following table outlines the recommended PPE for handling **Anthracophyllone**, particularly in its powdered form.

Body Part	Required PPE	Specifications and Best Practices
Hands	Double-gloving with chemical-resistant gloves	Wear two pairs of nitrile or vinyl gloves.[3] Change gloves immediately if contaminated. Wash hands thoroughly after removing gloves.
Body	Dedicated lab coat or disposable gown	A disposable, solid-front gown is preferred to prevent skin contact.[3] Clothing worn under the lab coat should consist of a long-sleeved shirt and long pants.[4]
Eyes/Face	Safety glasses with side shields or a face shield	Use a full-face shield when there is a risk of splashes or aerosol generation.[5]
Respiratory	N95 respirator or higher	A respirator is essential when handling the powdered form to prevent inhalation.[3][6] Ensure the respirator is properly fitted.
Feet	Closed-toe shoes	Shoes should be washable and dedicated to the laboratory environment.[4]

Operational Plan for Handling Anthracophyllone

Adherence to a strict, step-by-step operational plan is crucial for safety.

1. Preparation and Engineering Controls:

- Always handle powdered **Anthracophyllone** within a certified chemical fume hood or a biological safety cabinet to control airborne particles.

- Ensure a safety shower and eyewash station are readily accessible.
- Prepare all necessary materials and equipment before handling the compound to minimize movement and potential for spills.

2. Weighing and Reconstitution:

- When weighing the solid compound, do so within the fume hood on a draft shield to prevent dissemination of the powder.
- Use dedicated spatulas and weighing boats.
- If preparing a solution, add the solvent slowly to the solid to avoid splashing.

3. Experimental Use:

- Clearly label all containers with the compound name and hazard warnings.
- Keep containers sealed when not in use.
- Conduct all procedures with the potential for aerosol generation within a fume hood.

4. Decontamination:

- All surfaces and equipment that come into contact with **Anthracophyllone** should be decontaminated. The appropriate decontamination solution will depend on the solvent used; consult your institution's safety office for guidance.
- Wipe down the work area in the fume hood before and after each use.

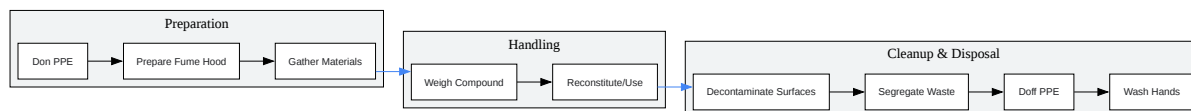
Disposal Plan

In the absence of a specific SDS, **Anthracophyllone** and all contaminated materials must be treated as hazardous waste.

- Solid Waste: All disposable PPE (gloves, gowns, etc.), weighing boats, and other contaminated materials should be collected in a dedicated, sealed hazardous waste container.

- Liquid Waste: Solutions containing **Anthracophyllone** should be collected in a clearly labeled, sealed hazardous waste container. Do not pour any amount down the drain.[7]
- Sharps: Contaminated needles, syringes, or other sharps must be disposed of in a designated sharps container for hazardous chemical waste.
- Disposal Vendor: All waste must be disposed of through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[8]

Workflow for Handling Anthracophyllone



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Caption: A logical workflow for the safe handling of **Anthracophyllone**.

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